

Unable to Identify Compound "ETH 5214" for Technical Guide Generation

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Magnesium ionophore II

Cat. No.: B1207125

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Following a comprehensive search of publicly available scientific and technical literature, we have been unable to identify a specific chemical compound, drug candidate, or biological sensor designated as "ETH 5214."

The initial search queries for "ETH 5214" and related terms such as its discovery, synthesis, and mechanism of action did not yield any specific results for a compound with this name within the requested context of a technical guide for researchers.

The search results included several unrelated topics:

- Financial data where "ETH" is the ticker symbol for the cryptocurrency Ethereum.
- Scientific publications on genetically encoded calcium indicators, none of which are named "ETH 5214"^{[1][2][3][4][5]}.
- Information on a different compound named "TC-5214," which is a neuronal nicotinic receptor modulator^[6].
- General information about research in chemical synthesis at ETH Zurich, a prominent technical university^[7].

Without a clear identification of the molecular entity "ETH 5214," it is not possible to proceed with the creation of an in-depth technical guide as requested. The core requirements, including detailing the discovery, synthesis protocols, mechanism of action, and experimental data, are

contingent on the existence of a known compound with this designation in the scientific domain.

We recommend verifying the name and designation of the compound of interest. It is possible that "ETH 5214" may be an internal project code not yet disclosed in public literature, a new compound with limited available data, or a typographical error. Should a corrected or alternative designation be available, we would be pleased to attempt a new search and generate the requested technical guide.

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Sources

- 1. A green lifetime biosensor for calcium that remains bright over its full dynamic range | eLife [elifesciences.org]
- 2. A green lifetime biosensor for calcium that remains bright over its full dynamic range [elifesciences.org]
- 3. A green lifetime biosensor for calcium that remains bright over its full dynamic range - PMC [pmc.ncbi.nlm.nih.gov]
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- 5. researchgate.net [researchgate.net]
- 6. TC-5214 (S-(+)-mecamylamine): a neuronal nicotinic receptor modulator with antidepressant activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Total synthesis of bioactive natural products – Pharmaceutical Biology | ETH Zurich [pharmaceutical-biology.ethz.ch]
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